analytical methods for 2'-Chloro-5'-methylbiphenyl-3-carboxylic acid characterization

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Compound of Interest

Compound Name:	*2'-Chloro-5'-methylbiphenyl-3-carboxylic acid*
CAS No.:	*1215206-22-6*
Cat. No.:	*B582363*

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Comprehensive Analytical Characterization of **2'-Chloro-5'-methylbiphenyl-3-carboxylic acid**: Protocols and Validation Strategies

Physicochemical Profiling and Analytical Rationale

2'-Chloro-5'-methylbiphenyl-3-carboxylic acid (CAS: 1215206-22-6) is a sterically hindered, lipophilic biphenyl derivative utilized as a critical building block in pharmaceutical synthesis[1][2]. The molecule presents unique analytical challenges: a hydrophobic biphenyl core, an acidic carboxylic acid moiety (predicted pKa ~4.0–4.5), and restricted bond rotation due to the bulky ortho-chloro substituent on the biphenyl linkage.

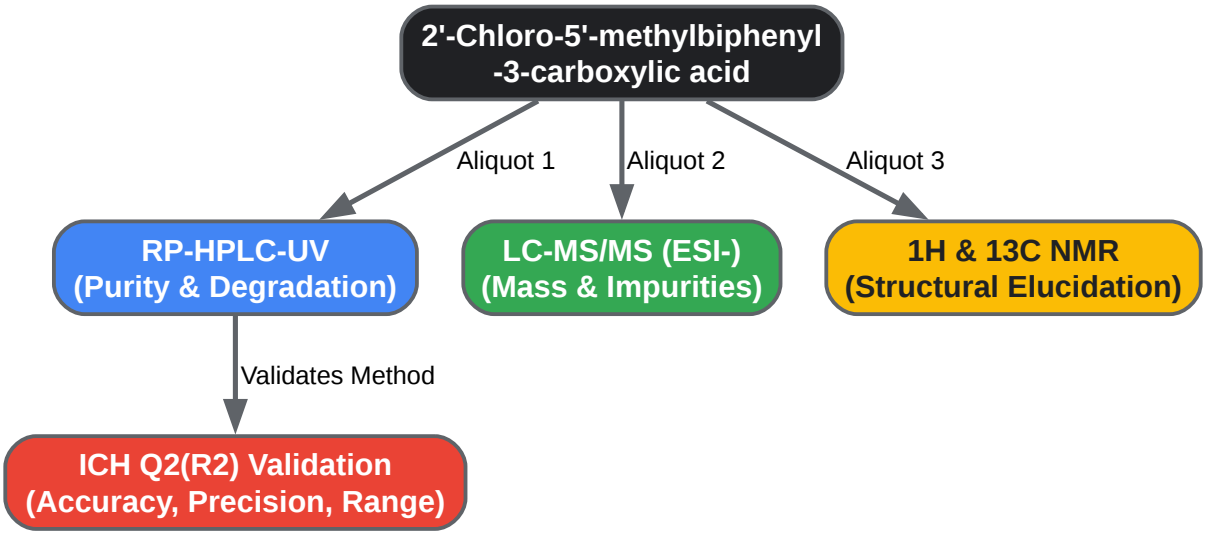
To establish a robust characterization profile, the analytical strategy must be rooted in the physicochemical realities of the molecule. Standard neutral-pH chromatography will fail due to the partial ionization of the carboxylic acid, leading to severe peak tailing and irreproducible retention times. Furthermore, the steric clash induced by the 2'-chloro group necessitates advanced NMR techniques to confirm regiochemistry and assess conformational locking[3][4].

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Table 1: Key Physicochemical Properties

Property	Expected Value	Analytical Implication
Molecular Formula	**C14H11ClO2**	**Requires isotopic profiling (35Cl/37Cl) in MS.**
Molecular Weight	246.69 g/mol	Target m/z 245[M-H]- in negative ESI.
Predicted pKa	~4.0 - 4.5	Mobile phase pH must be < 3.0 to suppress ionization.

| LogP | ~4.1 | High hydrophobicity; requires high organic modifier in LC. |



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Comprehensive analytical workflow for biphenyl derivative characterization.

RP-HPLC-UV: Purity and Stability-Indicating Assay

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Causality & Design: To achieve sharp, Gaussian peaks, the mobile phase pH must be maintained at least 1.5 units below the pKa of the carboxylic acid. We utilize 0.1% Formic Acid (pH ~2.7) to ensure the analyte remains fully protonated (neutral), maximizing its interaction with the hydrophobic C18 stationary phase[5][6]. UV detection at 254 nm is optimal for capturing the extended π-conjugation of the biphenyl system[6][7].



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Causality of mobile phase selection for carboxylic acid retention.

Step-by-Step Methodology:

- Column Preparation: Install a C18 reverse-phase column (4.6 x 150 mm, 3 µm). Flush with 100% Acetonitrile for 10 minutes, followed by equilibration in starting conditions.
- Mobile Phase Setup:
  - Phase A: LC-MS grade Water + 0.1% Formic Acid (v/v)[5].
  - Phase B: LC-MS grade Acetonitrile + 0.1% Formic Acid (v/v).
- Gradient Elution:
  - 0–2 min: 30% B
  - 2–15 min: Linear ramp to 90% B
  - 15–20 min: Hold at 90% B
  - 20–21 min: Return to 30% B (Equilibrate for 5 min)[6].
- Parameters: Flow rate at 1.0 mL/min; Injection volume: 10 µL; Column temperature: 30°C.

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- Sample Preparation: Dissolve the analyte in Methanol to yield a 1.0 mg/mL stock solution. Dilute to 0.1 mg/mL with the initial mobile phase (30% B) to prevent solvent-effect peak distortion.

Self-Validating System (ICH Q2(R2) Compliance): Every run must begin with a System Suitability Test (SST). Inject the 0.1 mg/mL standard six times. The system is validated for the run only if the Relative Standard Deviation (RSD) of the peak area is ≤2.0%, the tailing factor (T) is ≤1.5, and theoretical plates (N) > 2000. Furthermore, per ICH Q2(R2) guidelines, the reportable range must be confirmed by demonstrating acceptable accuracy and precision across the upper and lower specification limits[8][9].

LC-MS/MS: Impurity Profiling and Mass Confirmation

Causality & Design: While UV provides quantitative purity, it cannot identify co-eluting impurities or degradation products. Electrospray Ionization in negative mode (ESI-) is specifically chosen because carboxylic acids readily deprotonate to form stable [M-H]- anions. The presence of the chlorine atom provides a built-in self-validation mechanism: the natural isotopic abundance of 35Cl to 37Cl will produce a distinct 3:1 ratio in the mass spectrum, confirming the halogenated structure.

Step-by-Step Methodology:

- Chromatographic Transfer: Utilize the exact gradient and mobile phases from the HPLC-UV protocol to ensure retention time correlation[5]. Do not substitute Formic Acid with non-volatile buffers (e.g., phosphates), as these will suppress ionization and contaminate the MS source.
- Source Optimization:
  - Polarity: Negative (ESI-)
  - Capillary Voltage: 2.5 kV
  - Desolvation Temperature: 350°C
  - Desolvation Gas Flow: 800 L/hr

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- Data Acquisition: Scan from m/z 100 to 500. Extract the chromatogram at m/z 245.0 (35Cl) and m/z 247.0 (37Cl).

- Self-Validation Checkpoint: Verify that the peak at m/z 245.0 is accompanied by an m/z 247.0 peak at exactly ~33% of the intensity. If this isotopic signature is missing, the peak does not contain the intact 2'-chloro moiety.

NMR Spectroscopy: Structural Elucidation and Conformation

Causality & Design: The structural integrity of **2'-Chloro-5'-methylbiphenyl-3-carboxylic acid** must be confirmed at the atomic level. The biphenyl linkage is not freely rotating; the ortho-chloro group creates a steric barrier against the protons of the adjacent ring[3][4]. This conformational locking can induce peak broadening or distinct chemical shift deviations in the NMR spectrum. DMSO-d6 is selected as the solvent because it disrupts intermolecular hydrogen bonding of the carboxylic acid dimers, allowing for a sharp, distinct -COOH proton signal[10].

Step-by-Step Methodology:

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of 100% deuterated DMSO-d6. Transfer to a 5 mm NMR tube.

- 1H NMR Acquisition: Acquire on a 400 MHz or 600 MHz spectrometer. Use a relaxation delay (D1) of 2.0 seconds and acquire 32 scans.

- 13C NMR Acquisition: Acquire at 100 MHz or 150 MHz with complete proton decoupling. Due to the lack of NOE enhancement on quaternary carbons (the biphenyl linkage and the carboxyl carbon), acquire a minimum of 1024 scans with a D1 of 3.0 seconds.

- Self-Validation Checkpoint: Calibrate the spectrum using the residual DMSO pentet at 2.50 ppm (1H) and the septet at 39.52 ppm (13C). The integration of the aromatic region must total exactly 7 protons, and the methyl group must integrate to exactly 3 protons.

Table 2: Expected Quantitative Analytical Data

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Analytical Technique	Parameter	Expected Result
HPLC-UV	**Retention Time**	**~12.5 - 13.5 min (Gradient dependent)**
LC-MS (ESI-)	Base Peak[M-H]-	m/z 245.0 (100%), m/z 247.0 (~33%)
1H NMR (DMSO-d6)	Carboxylic Acid Proton	~13.0 ppm (1H, broad singlet)
1H NMR (DMSO-d6)	Methyl Protons	~2.3 - 2.4 ppm (3H, singlet)

| 1H NMR (DMSO-d6) | Aromatic Protons | 7.2 - 8.1 ppm (7H, overlapping multiplets) |

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